

Application Notes: Calculating Enzyme Activity Using Z-FR-AMC Fluorogenic Substrate

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Compound of Interest

Compound Name: Z-FR-Amc

Cat. No.: B12507075

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Introduction

Z-FR-AMC (N-carbobenzyloxy-L-phenylalanyl-L-arginine 7-amido-4-methylcoumarin) is a highly sensitive fluorogenic substrate commonly used for the detection and quantification of the activity of a variety of serine proteases, most notably cathepsins (such as Cathepsin B, K, L, and V), as well as kallikrein, plasmin, and papain.[1][2][3][4] The principle of the assay is based on the enzymatic hydrolysis of the non-fluorescent **Z-FR-AMC** substrate, which releases the highly fluorescent 7-amino-4-methylcoumarin (AMC) molecule.[5][6] The rate of AMC liberation, measured by an increase in fluorescence intensity, is directly proportional to the enzymatic activity.[6] This application note provides a detailed protocol for determining enzyme activity using **Z-FR-AMC**, from reagent preparation to data analysis and interpretation.

Principle of the Assay

The enzymatic reaction involves the cleavage of the amide bond between the arginine residue of the peptide and the AMC fluorophore.



The fluorescence of the released AMC is monitored over time using a fluorometer. The excitation and emission wavelengths for AMC are typically in the range of 340-380 nm and 440-460 nm, respectively.[2][5] To accurately quantify the enzyme activity, a standard curve generated from known concentrations of free AMC is essential. This allows for the conversion of the measured relative fluorescence units (RFU) into the molar amount of product formed.[5][7]

Materials and Reagents

A comprehensive list of necessary materials and reagents is provided in the table below.

Reagent/Material	Specifications	Storage
Z-FR-AMC	Molecular Weight: ~649.15 g/mol	4°C, protected from light[2]
7-Amino-4-methylcoumarin (AMC)	For standard curve	4°C, protected from light
Dimethyl sulfoxide (DMSO)	Anhydrous, sterile	Room Temperature
Assay Buffer	e.g., 25 mM MES, 5 mM DTT, pH 5.0 for Cathepsin B[5]	4°C
Enzyme solution	Purified enzyme or cell/tissue lysate	-80°C
96-well black, clear-bottom microplates	For fluorescence measurements	Room Temperature
Fluorescence microplate reader	Capable of excitation at ~360-380 nm and emission at ~440-460 nm	N/A

Experimental Protocols

Preparation of Reagents

a. **Z-FR-AMC** Stock Solution (10-100 mM):

- Dissolve **Z-FR-AMC** powder in anhydrous, sterile DMSO to the desired stock concentration.
[5]
- Vortex thoroughly to ensure complete dissolution.
- Aliquot into smaller volumes to avoid repeated freeze-thaw cycles.
- Store at -20°C, protected from light.[5]

b. AMC Standard Stock Solution (1 mM):

- Dissolve AMC powder in DMSO to a final concentration of 1 mM.[7]
- Vortex until fully dissolved.
- Store this stock solution at -20°C, protected from light.[7]

c. Assay Buffer:

- The composition of the assay buffer is enzyme-dependent. For lysosomal cathepsins like Cathepsin B, an acidic buffer that mimics the lysosomal environment is optimal (e.g., 25 mM MES, 5 mM DTT, pH 5.0).[5]
- Prepare the buffer and adjust the pH as required for the specific enzyme being assayed.

AMC Standard Curve Generation

To quantify enzyme activity, it is crucial to generate a standard curve to correlate fluorescence intensity (RFU) with the concentration of the fluorescent product (AMC).[5][7]

- Prepare a series of dilutions of the 1 mM AMC stock solution in the assay buffer to create a range of concentrations (e.g., 0, 5, 10, 20, 30, 40, 50 μ M).[5]
- In a 96-well black, clear-bottom plate, add 50 μ L of each AMC standard dilution in triplicate.
- Add 50 μ L of assay buffer to each well containing the AMC standards.
- Measure the fluorescence intensity using a microplate reader with excitation at 360-380 nm and emission at 460 nm.[5]

- Subtract the fluorescence of the blank (0 μM AMC) from all readings.
- Plot the background-corrected RFU against the corresponding AMC concentration (μM).
- Perform a linear regression to obtain the equation of the line ($y = mx + c$), where 'm' is the slope that will be used to convert RFU/min to $\mu\text{M}/\text{min}$.[\[7\]](#)[\[8\]](#)

Enzyme Activity Assay

This protocol is designed for a 96-well plate format.

- Prepare Enzyme Dilutions: Prepare fresh dilutions of the enzyme (e.g., purified enzyme or cell/tissue lysate) in the assay buffer immediately before use. The optimal enzyme concentration should be determined empirically to ensure the reaction rate is linear over the desired time course.[\[5\]](#)
- Set up the Reaction Plate:
 - Enzyme Wells: Add 50 μL of the diluted enzyme solution to the designated wells in triplicate.
 - No-Enzyme Control (Blank): Add 50 μL of assay buffer without the enzyme to at least three wells. This will be used to measure background fluorescence and substrate auto-hydrolysis.[\[7\]](#)
- Pre-incubation: Pre-warm the plate to the desired assay temperature (e.g., 37°C) for 5-10 minutes.[\[7\]](#)
- Initiate the Reaction:
 - Prepare a 2X working solution of **Z-FR-AMC** in the assay buffer (e.g., 40 μM for a final concentration of 20 μM).[\[5\]](#)
 - To initiate the reaction, add 50 μL of the 2X **Z-FR-AMC** working solution to all wells (enzyme and no-enzyme controls).
- Fluorescence Measurement:

- Immediately place the plate in the pre-warmed fluorescence microplate reader.
- Kinetic Assay: Measure the fluorescence intensity at regular intervals (e.g., every 1-5 minutes) for a period of 30-60 minutes.[5]
- Endpoint Assay: Alternatively, incubate the plate at the assay temperature for a defined period (e.g., 60 minutes) and then measure the final fluorescence intensity.[5]

Data Analysis and Calculation of Enzyme Activity

- Background Subtraction: For each time point, subtract the average fluorescence of the no-enzyme control wells from the fluorescence readings of the enzyme-containing wells.[7]
- Determine the Initial Reaction Velocity (V_0):
 - Plot the background-corrected RFU versus time (in minutes) for each enzyme concentration.
 - The initial velocity (V_0) is the slope of the initial linear portion of this curve (typically the first 5-15 minutes).[7] The rate will be in RFU/min.
- Convert RFU/min to Molar Rate ($\mu\text{M}/\text{min}$):
 - Use the slope (m) from the AMC standard curve to convert the V_0 from RFU/min to a molar rate.[7]
 - Enzyme Activity ($\mu\text{M}/\text{min}$) = V_0 (RFU/min) / Slope of AMC standard curve (RFU/ μM)
- Calculate Specific Activity:
 - Specific activity is a measure of enzyme purity and is expressed as units of activity per milligram of protein (e.g., nmol/min/mg or $\mu\text{mol}/\text{min}/\text{mg}$).[9]
 - First, determine the protein concentration of your enzyme sample (e.g., using a Bradford or BCA assay).
 - Specific Activity = Enzyme Activity ($\mu\text{mol}/\text{min}/\text{mL}$) / Protein Concentration (mg/mL)

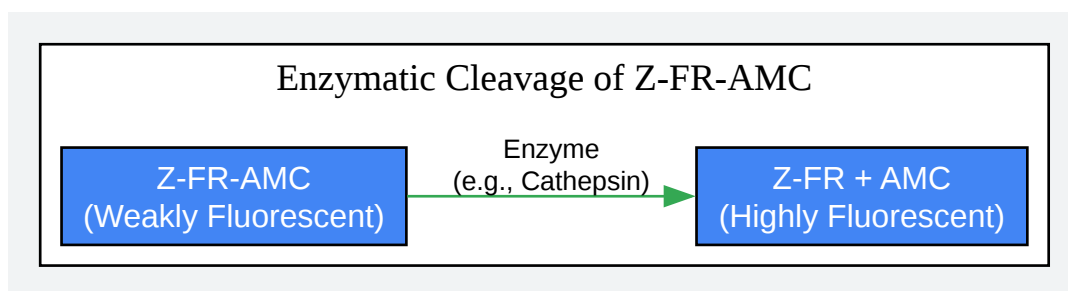
Quantitative Data Summary

The following table provides an example of how to structure the quantitative data obtained from a **Z-FR-AMC** enzyme activity assay.

Sample ID	Protein Conc. (mg/mL)	V _o (RFU/min)	Enzyme Activity (μ M/min)	Specific Activity (μ mol/min/mg)
Enzyme A	0.1	5000	0.83	8.3
Enzyme B	0.1	2500	0.42	4.2
Inhibitor X	0.1	1000	0.17	1.7
No-Enzyme Control	N/A	50	0.008	N/A

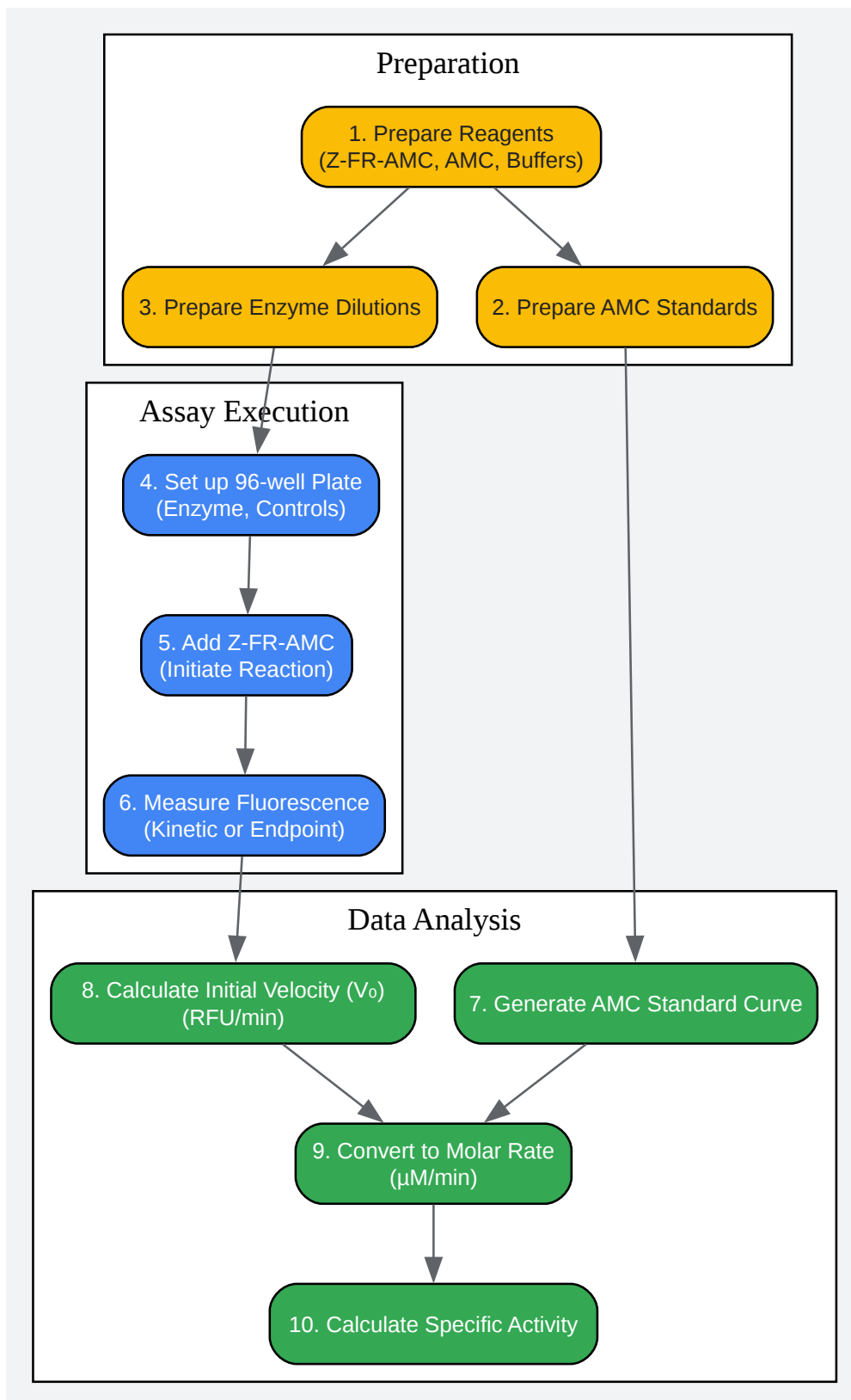
Note: This data is for illustrative purposes. The slope of the AMC standard curve is assumed to be 6000 RFU/ μ M for this example calculation.

Visualizations



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Caption: Enzymatic cleavage of **Z-FR-AMC** substrate.



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